Application Notes and Protocols: Solriamfetol Hydrochloride in Rodent Models

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Compound of Interest

Compound Name:	*Solriamfetol hydrochloride*
CAS No.:	*178429-65-7*
Cat. No.:	*B610916*

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Abstract

This document provides a comprehensive guide for the use of **solriamfetol hydrochloride** in preclinical rodent models. Solriamfetol, marketed as Sunosi®, is a selective dopamine and norepinephrine reuptake inhibitor (DNRI) approved for improving wakefulness in adults with excessive daytime sleepiness (EDS) associated with narcolepsy or obstructive sleep apnea (OSA).[1][2] Its distinct mechanism of action, differing from traditional stimulants, has made it a subject of significant interest in neuroscience research.[3][4][5] These application notes offer a synthesis of established dosing regimens, detailed experimental protocols, and critical insights into the pharmacological actions of solriamfetol in mice and rats, intended to support researchers in drug development and sleep-related disorders.

Introduction to **Solriamfetol Hydrochloride**

Solriamfetol is a wake-promoting agent that primarily functions by inhibiting the reuptake of dopamine and norepinephrine, thereby increasing their extracellular concentrations in the brain.[1][3][4] Unlike amphetamines, it does not induce the release of these monoamines, which may contribute to its comparatively lower potential for abuse.[1][3][4] Preclinical and

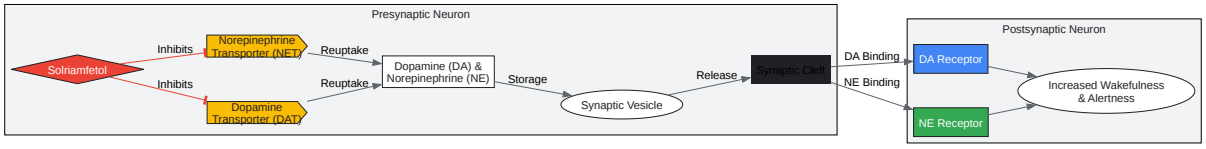
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clinical studies have demonstrated its efficacy in promoting wakefulness and, in some instances, improving cognitive function and anxiety-like behaviors in rodent models of sleep disorders.[6]

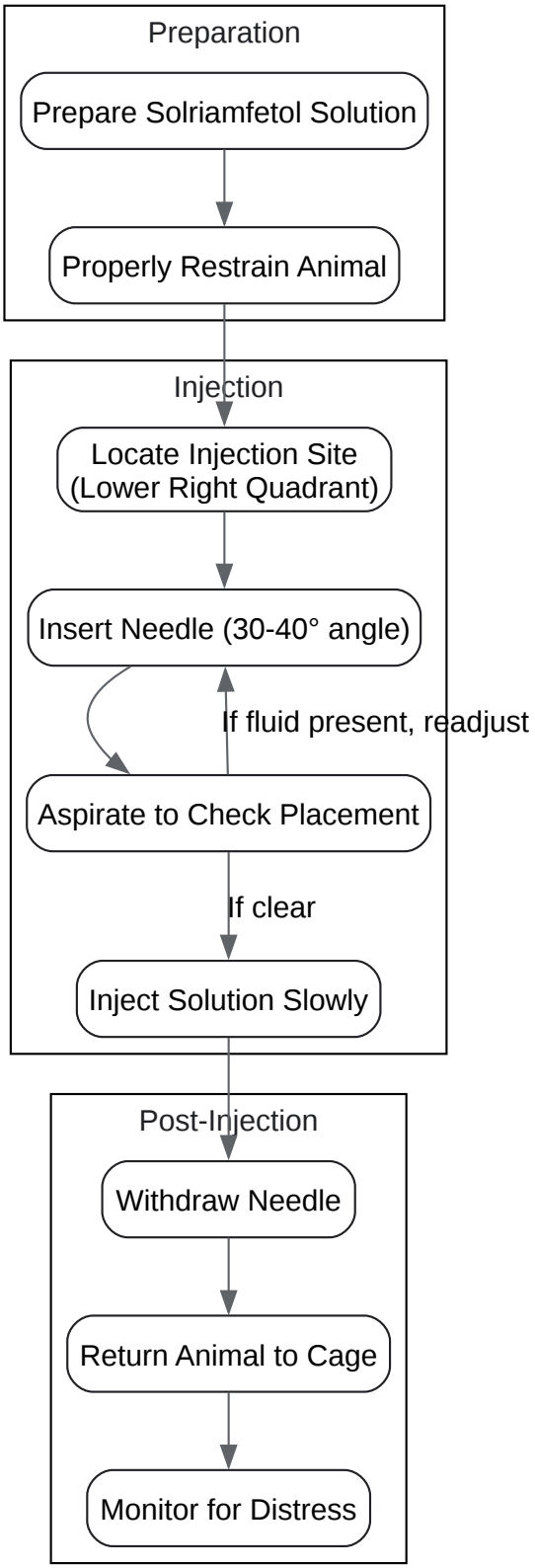
Mechanism of Action

Solriamfetol selectively binds to dopamine transporters (DAT) and norepinephrine transporters (NET), with IC50 values of 2.9 μM and 4.4 μM, respectively.[7] It has a weak affinity for the serotonin transporter.[7] Recent preclinical studies suggest that solriamfetol may also exhibit agonist activity at the trace amine-associated receptor 1 (TAAR1), which could contribute to its wake-promoting effects.[7][8]

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